

Physical and chemical properties of allyl propyl disulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl propyl disulfide*

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An In-depth Technical Guide to **Allyl Propyl Disulfide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl propyl disulfide (APDS) is a volatile organosulfur compound and a primary constituent of onion oil, contributing to the characteristic pungent aroma of onions and garlic.^{[1][2][3][4][5]} Beyond its role as a flavor and fragrance agent, APDS has attracted scientific interest for its potential biological activities and applications in various fields. This guide provides a comprehensive overview of its physical and chemical properties, supported by experimental protocols and logical workflows relevant to research and development.

Physical and Chemical Properties

The physical and chemical characteristics of **allyl propyl disulfide** are fundamental for its handling, storage, and application in experimental settings.

Physical Properties

APDS is a pale-yellow liquid with a strong, irritating onion-like odor.^{[1][5][6]} Its key physical properties are summarized in the table below.

Property	Value	Units	Conditions	Source(s)
Molecular Formula	C ₆ H ₁₂ S ₂	-	-	[1][2]
Molecular Weight	148.29	g/mol	-	[1][2][7]
Appearance	Pale-yellow, clear oily liquid	-	Room Temperature	[1][2][4][8]
Odor	Pungent, onion and garlic-like	-	-	[4][6][8]
Boiling Point	195 - 200	°C	@ 760 mmHg	[8]
66 - 69	°C	@ 16 mmHg	[1][2]	
Melting Point	-15	°C	-	[2][4]
Density	0.93 - 1.005	g/cm ³	@ 15-25 °C	[1][8]
Refractive Index	1.497 - 1.522	-	@ 20 °C	[1][8]
Flash Point	54.4 - 57.2	°C	-	[2][4][8]
Vapor Pressure	0.39 - 1.35	mmHg	@ 25 °C	[1][2][8]
Water Solubility	Insoluble (<54 mg/L @ 25 °C)	mg/L	@ 25 °C	[1][2][4][8][9][10]
Organic Solvent Solubility	Soluble	-	In alcohol, ether, chloroform	[1][8]

Chemical Properties and Reactivity

The chemistry of **allyl propyl disulfide** is primarily dictated by its disulfide (-S-S-) bond and the allyl (CH₂=CHCH₂-) group.

- Reactivity Profile: APDS can react vigorously with strong oxidizing agents.[2][3][9][11] It is incompatible with acids, diazo compounds, alkali metals, and other strong reducing agents, as these reactions can be exothermic and may produce flammable gases like hydrogen.[2][9][11]

- **Decomposition:** Upon burning or reaction with acid, it can decompose to produce toxic fumes, including sulfur oxides and hydrogen sulfide.[2][3][9]
- **Biological Relevance:** The presence of both the allyl groups and the disulfide chain is critical for some of its biological activities, such as the induction of certain enzymes.[12][13] The disulfide bond allows for redox activity, which may enable interaction with thiol-containing proteins in signaling pathways.[13]

Experimental Protocols

Detailed methodologies are crucial for accurate characterization and utilization of **allyl propyl disulfide** in a laboratory setting.

Protocol: Boiling Point Determination by Simple Distillation

This protocol outlines the standard method for determining the boiling point of a liquid organic compound.[14]

Objective: To experimentally verify the boiling point of an **allyl propyl disulfide** sample at atmospheric pressure.

Materials and Equipment:

- Round-bottom flask (50 mL)
- Heating mantle
- Distillation head (still head)
- Thermometer (-10 to 250 °C)
- Condenser (Liebig or Graham)
- Receiving flask (Erlenmeyer or round-bottom)
- Boiling chips

- Clamps and stands
- Sample of **allyl propyl disulfide**

Procedure:

- Apparatus Setup: Assemble the simple distillation apparatus in a fume hood. Ensure all glass joints are securely connected.
- Sample Preparation: Add approximately 20 mL of **allyl propyl disulfide** and 2-3 boiling chips to the round-bottom flask. The boiling chips will ensure smooth boiling.
- Thermometer Placement: Position the thermometer in the distillation head so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser.
- Heating: Begin heating the flask gently with the heating mantle. Increase the temperature gradually until the liquid begins to boil and vapor rises into the distillation head.
- Observation: Observe the temperature as the vapor surrounds the thermometer bulb. The temperature will rise and then stabilize.
- Data Recording: Record the temperature at which a steady drip of condensate is collected in the receiving flask. This stable temperature is the boiling point.
- Completion: Stop heating once a small amount of liquid remains in the distillation flask; never distill to dryness. Allow the apparatus to cool completely before disassembly.

Protocol: Compound Identification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for separating and identifying volatile compounds like APDS.

Objective: To confirm the identity and purity of an **allyl propyl disulfide** sample.

Materials and Equipment:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)

- Capillary column (e.g., HP-5MS, DB-5, or similar non-polar column)
- Helium (carrier gas)
- Microsyringe
- Vials for sample and solvent
- **Allyl propyl disulfide** standard
- Solvent (e.g., Dichloromethane or Hexane)

Procedure:

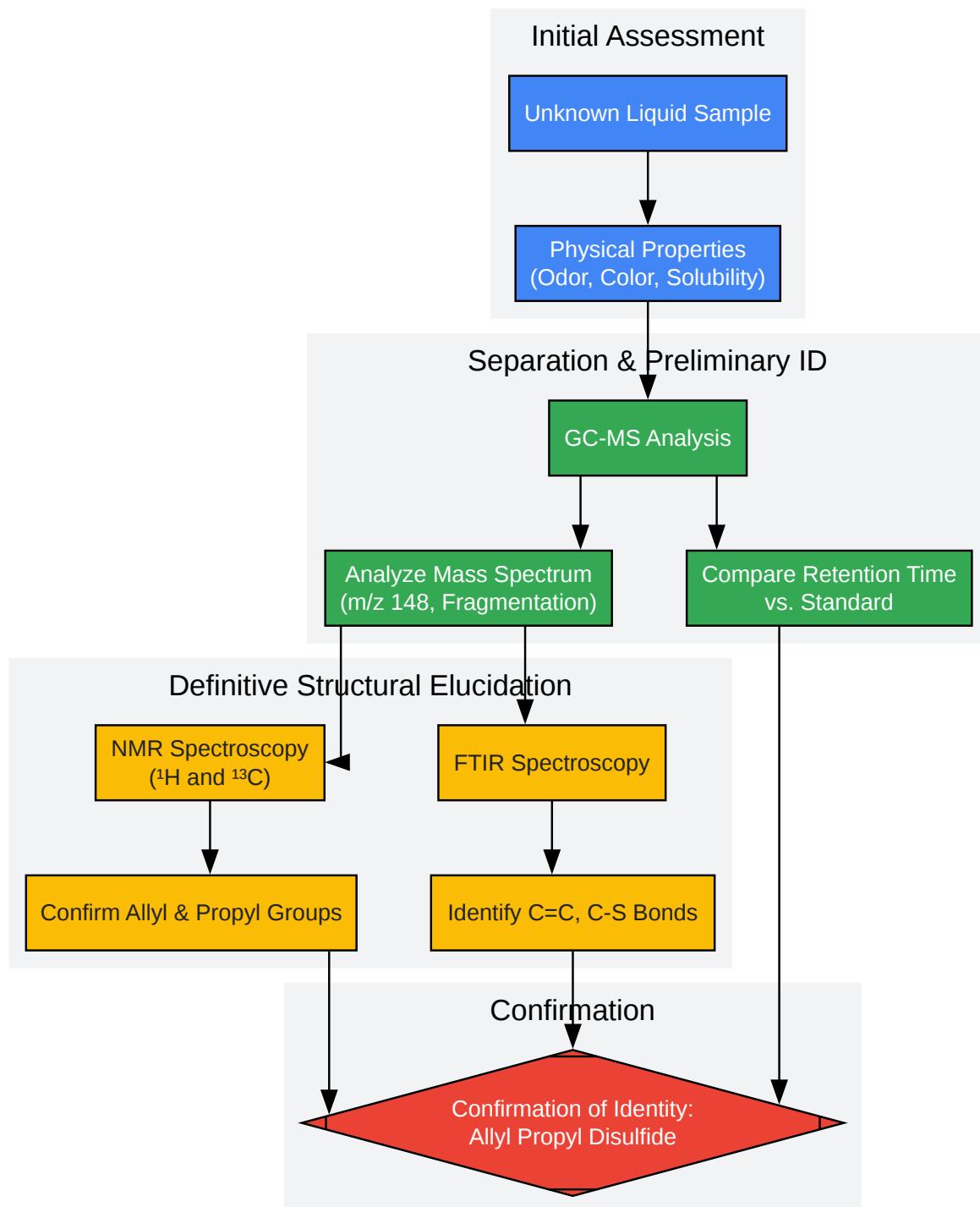
- Sample Preparation: Prepare a dilute solution of the **allyl propyl disulfide** sample (e.g., 1 μ L in 1 mL of solvent). Prepare a similar solution of a known APDS standard for comparison.
- Instrument Setup:
 - Injector: Set to a temperature of 250 °C.
 - Oven Program: Start at an initial temperature of 50 °C, hold for 2 minutes, then ramp up to 250 °C at a rate of 10 °C/min.
 - Carrier Gas Flow: Set Helium flow to a constant rate (e.g., 1 mL/min).
 - MS Detector: Set the transfer line temperature to 280 °C. Operate in Electron Ionization (EI) mode, scanning a mass range of m/z 40-300.
- Analysis: Inject 1 μ L of the prepared sample into the GC. The sample will be vaporized and carried through the column, where it separates from any impurities. As it elutes from the column, it enters the mass spectrometer to be fragmented and detected.
- Data Interpretation:
 - Retention Time: Compare the retention time of the major peak in the sample chromatogram to that of the **allyl propyl disulfide** standard.

- Mass Spectrum: Analyze the mass spectrum of the peak. Look for the molecular ion peak (M^+) at m/z 148 and characteristic fragmentation patterns. The NIST Chemistry WebBook can be used as a reference for its mass spectrum.[7][15]

Visualization of Logical Workflows

Workflow for Identification and Characterization

The following diagram illustrates a logical workflow for the comprehensive identification of an unknown sample suspected to be **allyl propyl disulfide**, moving from basic physical tests to definitive structural elucidation.

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Caption: Logical workflow for the characterization of **allyl propyl disulfide**.

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- To cite this document: BenchChem. [Physical and chemical properties of allyl propyl disulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197967#physical-and-chemical-properties-of-allyl-propyl-disulfide]

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